Application Notes and Protocols for (E)-4,4-Dimethyl-2-pentene

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Compound of Interest	
Compound Name:	*(E)-4,4-Dimethyl-2-pentene*
CAS No.:	*690-08-4*
Cat. No.:	*B166808*

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Introduction

(E)-4,4-Dimethyl-2-pentene, also known as trans-4,4-dimethyl-2-pentene, is an acyclic olefin. [1] It serves as a valuable building block in organic synthesis. Its structure, featuring a trisubstituted double bond adjacent to a sterically hindered tert-butyl group, makes it a subject of interest in studies of regioselective and stereochemical outcomes in addition reactions. This document provides detailed procedures for the safe handling, storage, and use of **(E)-4,4-Dimethyl-2-pentene** in a laboratory setting.

Physicochemical and Safety Data

A summary of the key physical, chemical, and safety properties of **(E)-4,4-Dimethyl-2-pentene** is provided below. This data has been compiled from various safety data sheets and chemical databases.

Table 1: Physicochemical Properties of **(E)-4,4-Dimethyl-2-pentene**

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Property	Value
CAS Number	690-08-4
Molecular Formula	C_7H_{14}
Molecular Weight	98.19 g/mol
Boiling Point	76.75 °C
Melting Point	-115.235 °C
Density	0.6889 g/cm³
Vapor Pressure	111 mm Hg

Table 2: Safety and Hazard Information for **(E)-4,4-Dimethyl-2-pentene**

Hazard Category	Description
Physical Hazards	Highly flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.
Health Hazards	May be harmful if swallowed, inhaled, or absorbed through the skin. Aspiration hazard. Causes skin, eye, and respiratory tract irritation.
Environmental Hazards	No specific data available, but it should be prevented from entering the environment.

Handling and Storage Protocols

Personal Protective Equipment (PPE)

When handling **(E)-4,4-Dimethyl-2-pentene**, the following personal protective equipment should be worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).

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- Skin and Body Protection: A flame-retardant lab coat, long pants, and closed-toe shoes.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If the concentration in the air is high, a respirator with an organic vapor cartridge may be necessary.

Storage Procedures

Proper storage of **(E)-4,4-Dimethyl-2-pentene** is crucial to maintain its integrity and ensure laboratory safety.

- Containers: Keep containers tightly closed.[2]
- Location: Store in a cool, dry, and well-ventilated area away from incompatible substances such as oxidizing agents.[2] The storage area should be a designated flammables cabinet.
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[2] Use only non-sparking tools when handling.
- Grounding: To avoid ignition from static electricity discharge, all metal parts of the equipment must be grounded.[2]

Spill and Waste Disposal Procedures

- Spills: In case of a spill, remove all sources of ignition. Ventilate the area and absorb the spill with an inert material (e.g., vermiculite, sand). Place the absorbed material in a sealed container for disposal.
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not pour down the drain.

Experimental Protocols

(E)-4,4-Dimethyl-2-pentene is commonly used in electrophilic addition reactions. The following is a generalized protocol for the hydrobromination of **(E)-4,4-Dimethyl-2-pentene**.

Objective: To synthesize 2-bromo-4,4-dimethylpentane via the electrophilic addition of hydrogen bromide to **(E)-4,4-Dimethyl-2-pentene**.

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Materials:

- **(E)-4,4-Dimethyl-2-pentene**
- Hydrogen bromide (in acetic acid or as a gas)
- Anhydrous diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a chemical fume hood, equip a round-bottom flask with a magnetic stir bar. Dissolve a known amount of **(E)-4,4-Dimethyl-2-pentene** in anhydrous diethyl ether.
- Addition of HBr: Cool the flask in an ice bath. Slowly add a stoichiometric equivalent of hydrogen bromide solution from a dropping funnel with continuous stirring. If using HBr gas, bubble it through the solution.
- Reaction: Allow the reaction to stir in the ice bath for a specified time (e.g., 1 hour) and then let it warm to room temperature.
- Workup: Quench the reaction by slowly adding saturated sodium bicarbonate solution to neutralize any excess acid. Transfer the mixture to a separatory funnel.

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- Extraction: Separate the organic layer. Wash the organic layer with water and then with brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal: Filter off the drying agent and remove the solvent using a rotary evaporator.
- Purification and Analysis: The crude product can be purified by distillation. Analyze the product using techniques such as NMR and GC-MS to confirm its identity and purity.

Visualizations

Safe Handling and Storage Workflow

The following diagram illustrates the decision-making process for the safe handling and storage of **(E)-4,4-Dimethyl-2-pentene**.

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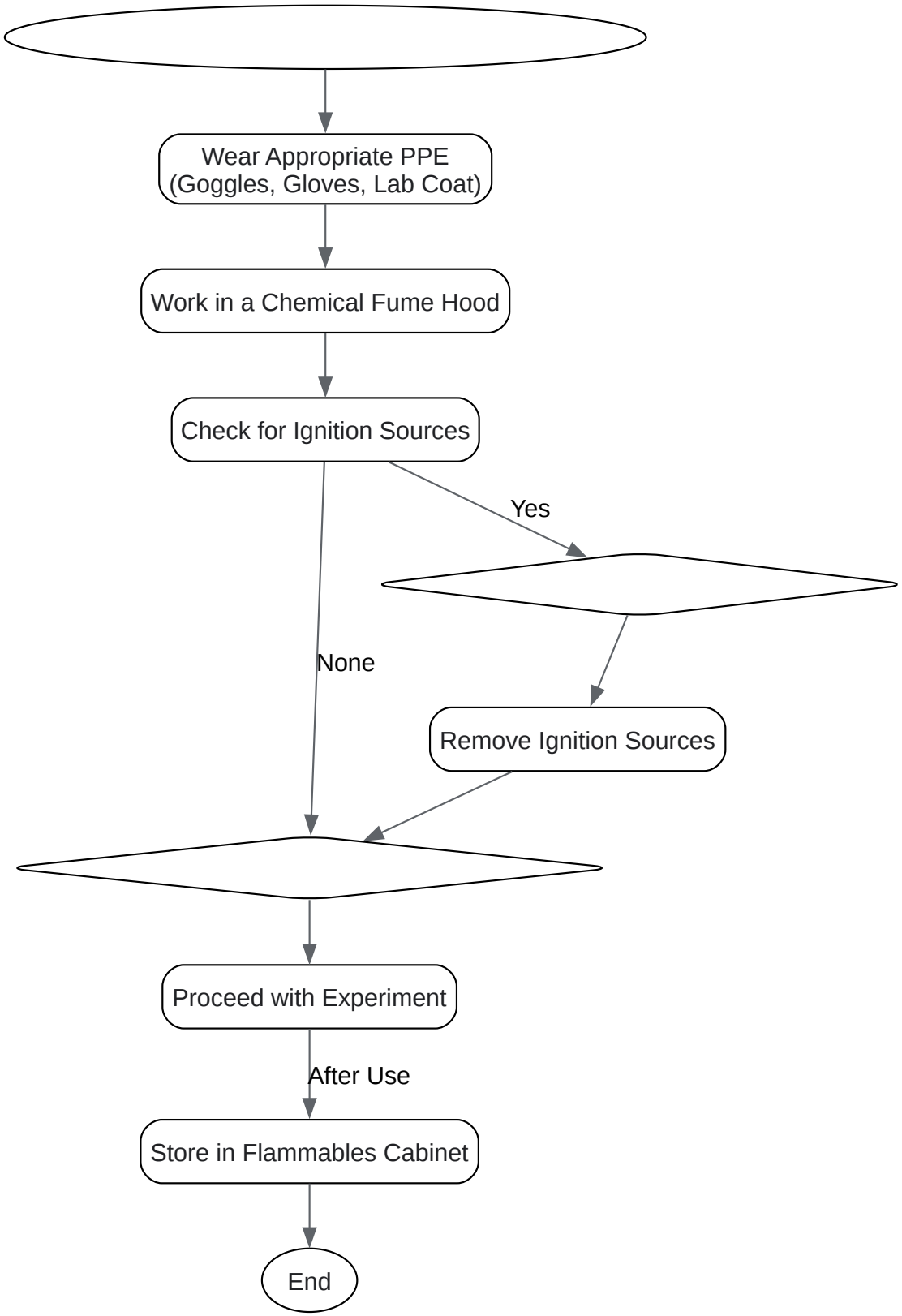

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Caption: Safe Handling and Storage Workflow.

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Generalized Experimental Workflow for Electrophilic Addition

This diagram outlines a typical experimental workflow for an electrophilic addition reaction using **(E)-4,4-Dimethyl-2-pentene**.



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Caption: Experimental Workflow.

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References

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